

In-Depth Technical Guide: Methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate

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Compound of Interest

Compound Name: *methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate*

Cat. No.: *B082792*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate**, a heterocyclic compound of interest in chemical and pharmaceutical research. Due to the limited availability of direct experimental data for this specific methyl ester, this document leverages data from its corresponding carboxylic acid precursor, 1,5-dimethyl-1H-pyrazole-3-carboxylic acid, and established chemical principles to provide a thorough profile.

Core Chemical Properties

The fundamental chemical properties of **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate** are summarized below. Data for the parent carboxylic acid is also provided for comparative purposes.

Property	Methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate	1,5-dimethyl-1H-pyrazole-3-carboxylic acid
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂	C ₆ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	154.17 g/mol (Calculated)	140.14 g/mol [1] [2]
CAS Number	Not explicitly found	5744-59-2 [1] [2]
Appearance	Expected to be a solid or oil	Solid
Melting Point	Not available	170-176 °C
Boiling Point	Not available	Not available
SMILES	<chem>O=C(OC)c1cc(C)n(C)n1</chem>	<chem>O=C(O)c1cc(C)n(C)n1</chem> [1] [2]
InChI Key	(Calculated)	PXRXGHUTKHXUGF-UHFFFAOYSA-N

Synthesis and Experimental Protocols

The synthesis of **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate** can be achieved through the esterification of 1,5-dimethyl-1H-pyrazole-3-carboxylic acid. A detailed two-step synthesis protocol is proposed below.

Step 1: Synthesis of 1,5-dimethyl-1H-pyrazole-3-carboxylic acid

The precursor, 1,5-dimethyl-1H-pyrazole-3-carboxylic acid, can be synthesized from 3,5-dimethyl-1H-pyrazole through oxidation.

Materials:

- 3,5-dimethyl-1H-pyrazole
- Potassium permanganate (KMnO₄)
- Water (H₂O)

- Hydrochloric acid (HCl)

Protocol:

- Dissolve 3,5-dimethyl-1H-pyrazole in water heated to approximately 70°C.
- Slowly add potassium permanganate to the solution while maintaining the temperature below 90°C.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the manganese dioxide (MnO₂) precipitate and wash the precipitate with distilled water.
- Acidify the filtrate to a pH of 2 with dilute hydrochloric acid and allow it to stand overnight.
- Collect the resulting precipitate by filtration and wash with distilled water to yield 3,5-pyrazoledicarboxylic acid.
- Neutralize the remaining aqueous filtrate to a pH of 5-6 to precipitate 5-methyl-1H-pyrazole-3-carboxylic acid.
- Further methylation of the pyrazole nitrogen would be required in a subsequent step to obtain 1,5-dimethyl-1H-pyrazole-3-carboxylic acid. A common methylating agent like dimethyl sulfate or methyl iodide can be used in the presence of a base.

Step 2: Esterification to Methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate

Materials:

- 1,5-dimethyl-1H-pyrazole-3-carboxylic acid
- Methanol (CH₃OH)
- Sulfuric acid (H₂SO₄) or Thionyl chloride (SOCl₂)

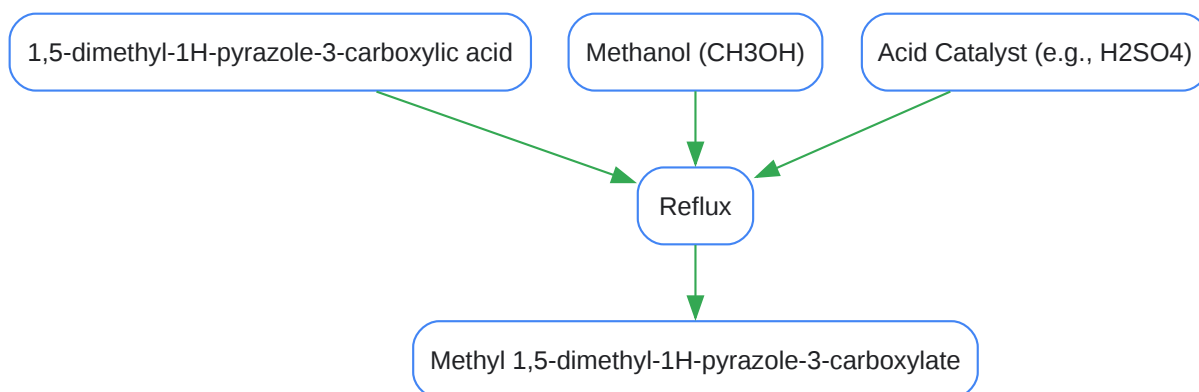
Protocol (Fischer Esterification):

- Suspend 1,5-dimethyl-1H-pyrazole-3-carboxylic acid in an excess of methanol.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Reflux the mixture for several hours until the reaction is complete (monitored by Thin Layer Chromatography).
- After cooling, neutralize the mixture with a suitable base, such as sodium bicarbonate solution.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate**.
- Purify the crude product by column chromatography or recrystallization.

Chemical Structure and Synthesis Workflow

The following diagrams illustrate the chemical structure of the target compound and the proposed synthesis workflow.

Caption: Chemical structure of the target molecule.

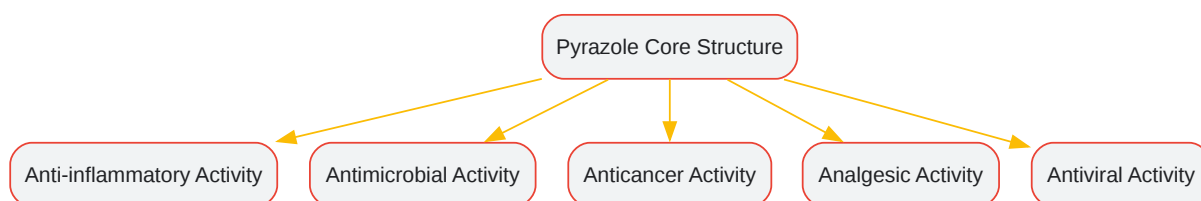


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Caption: Proposed synthesis workflow for the target molecule.

Potential Biological Activities of Pyrazole Derivatives

While specific biological activities for **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate** are not documented, the pyrazole scaffold is a well-known pharmacophore present in numerous biologically active compounds. Research on various pyrazole derivatives has revealed a wide range of therapeutic potentials.



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Caption: Potential biological activities of pyrazole-based compounds.

The diverse biological activities of pyrazole derivatives make them attractive scaffolds for drug discovery and development.^{[3][4][5]} For instance, some pyrazole-containing compounds have shown potent anti-inflammatory effects, while others have demonstrated significant antimicrobial or anticancer properties.^{[3][4][5]} The specific biological profile of **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate** would require dedicated experimental investigation.

Disclaimer: The information provided in this technical guide for **methyl 1,5-dimethyl-1H-pyrazole-3-carboxylate**, particularly regarding its properties and synthesis, is based on calculated values and established chemical principles due to the absence of direct experimental literature. The section on biological activities is based on the general class of pyrazole derivatives and may not be representative of this specific compound. Further experimental validation is necessary to confirm these characteristics.

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